

Application Notes and Protocols for Analyzing p53 Protein-Protein Interactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: P5 protein

Cat. No.: B1176909

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Audience: Researchers, scientists, and drug development professionals.

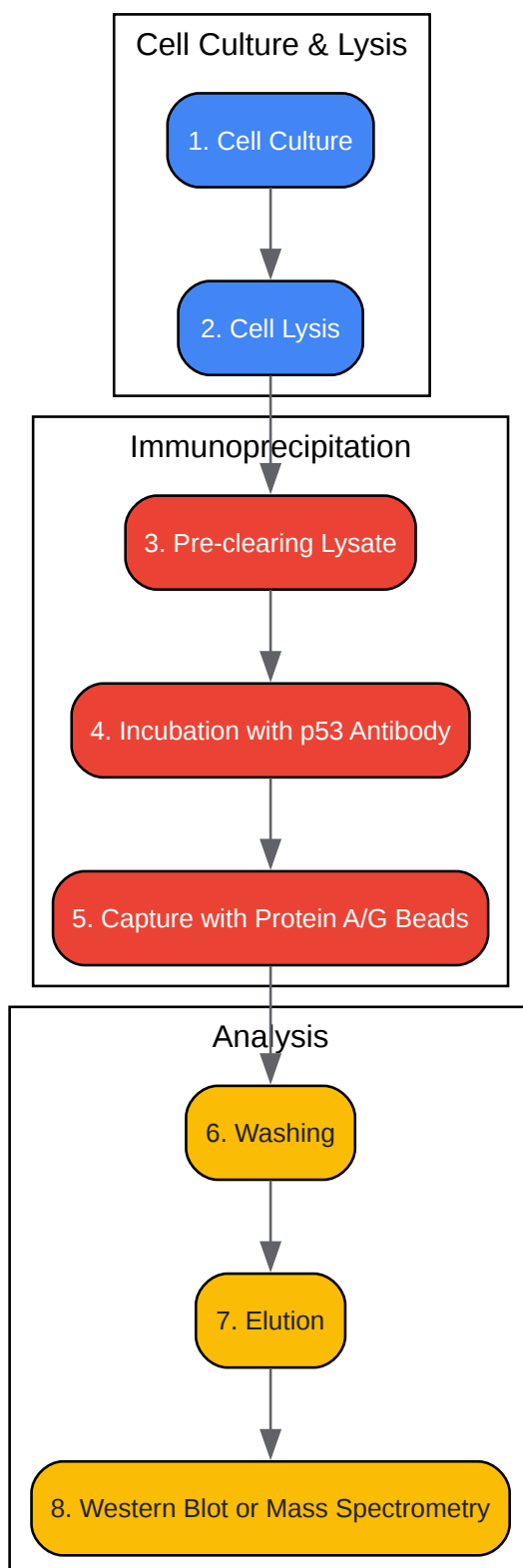
Introduction:

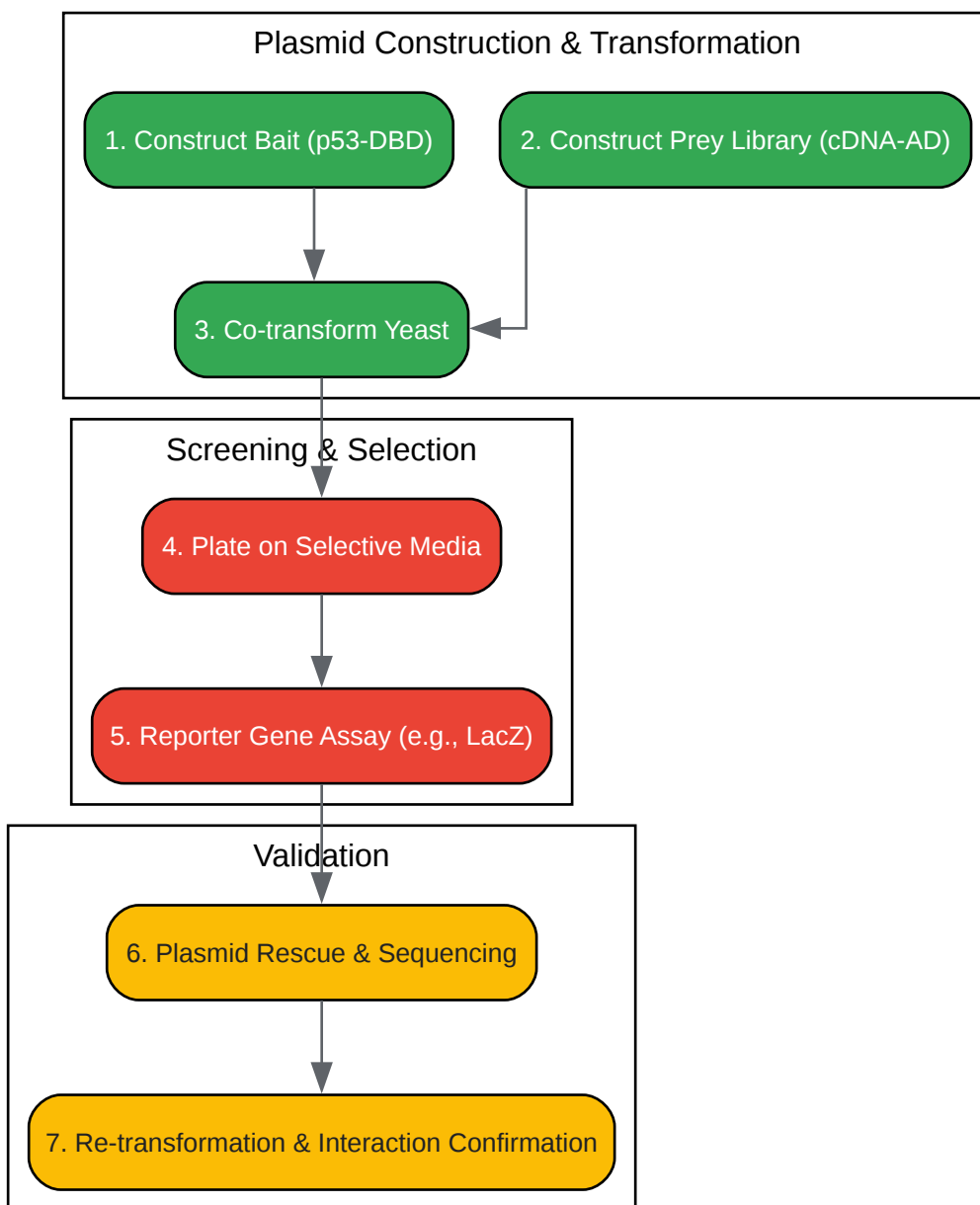
The tumor suppressor protein p53 plays a central role in maintaining genomic integrity and preventing cancer formation. Its functions are intricately regulated through a complex network of protein-protein interactions. Understanding these interactions is crucial for elucidating the mechanisms of p53 regulation and for the development of novel therapeutic strategies targeting the p53 pathway. These application notes provide detailed methodologies for key experimental techniques used to analyze p53 protein-protein interactions, including co-immunoprecipitation, yeast two-hybrid screening, surface plasmon resonance, and Förster resonance energy transfer.

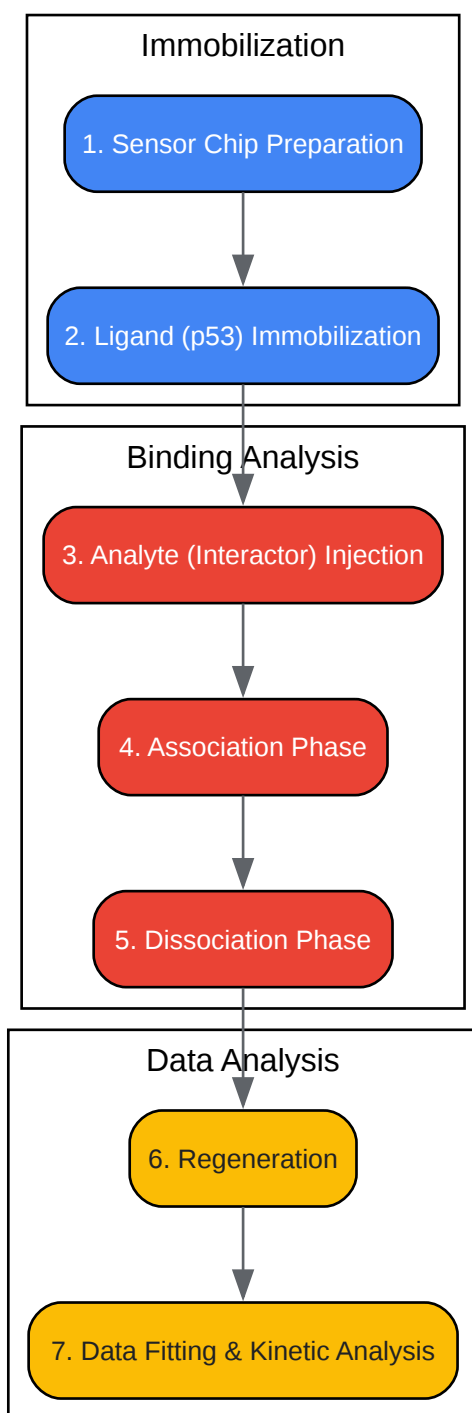
Co-Immunoprecipitation (Co-IP) for in vivo p53 Interaction Analysis

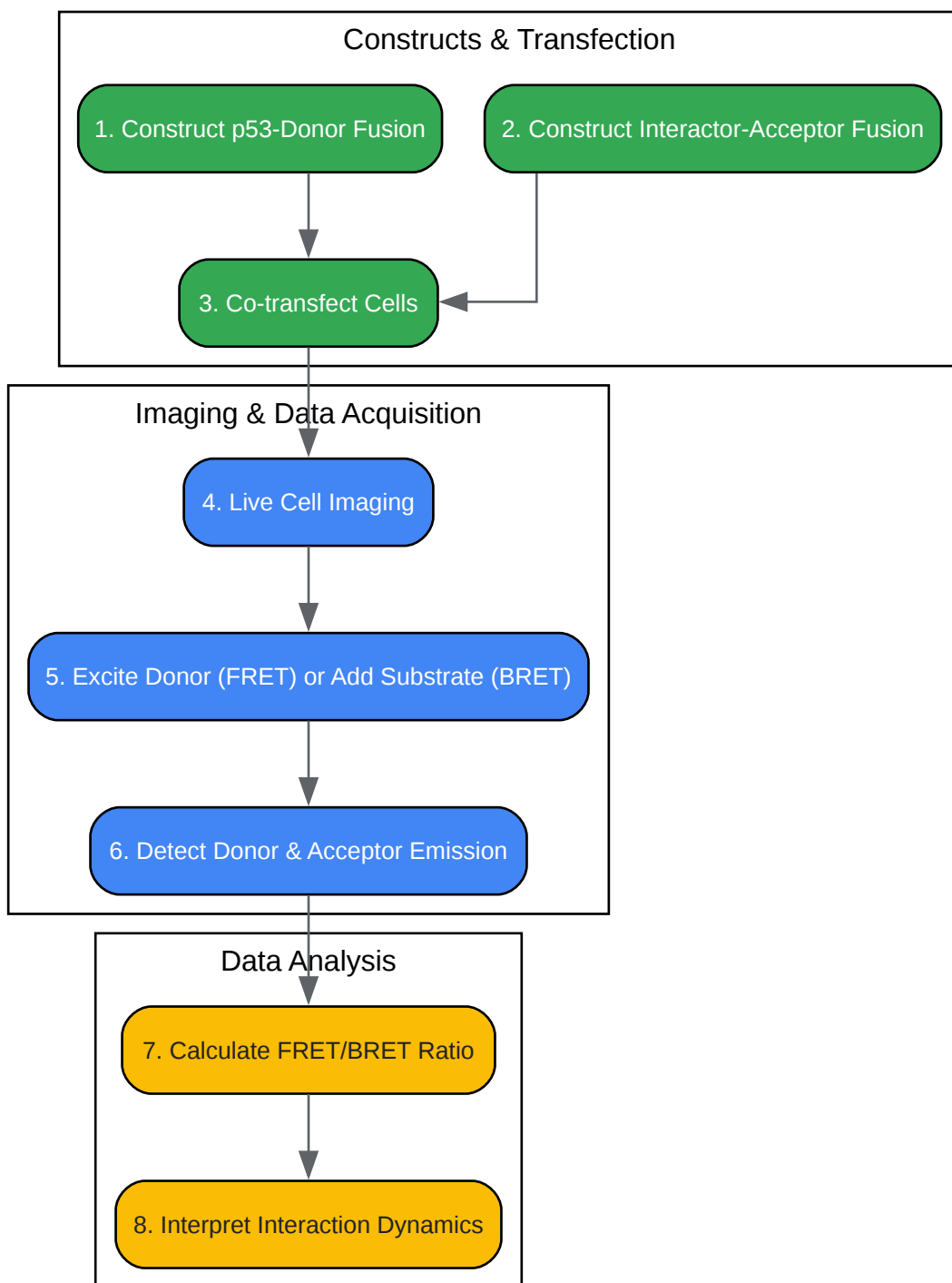
Co-immunoprecipitation is a powerful and widely used technique to identify and validate protein-protein interactions within the cellular environment. This method involves the precipitation of a specific protein (the "bait," in this case, p53) from a cell lysate using an antibody, which in turn pulls down any associated proteins (the "prey").

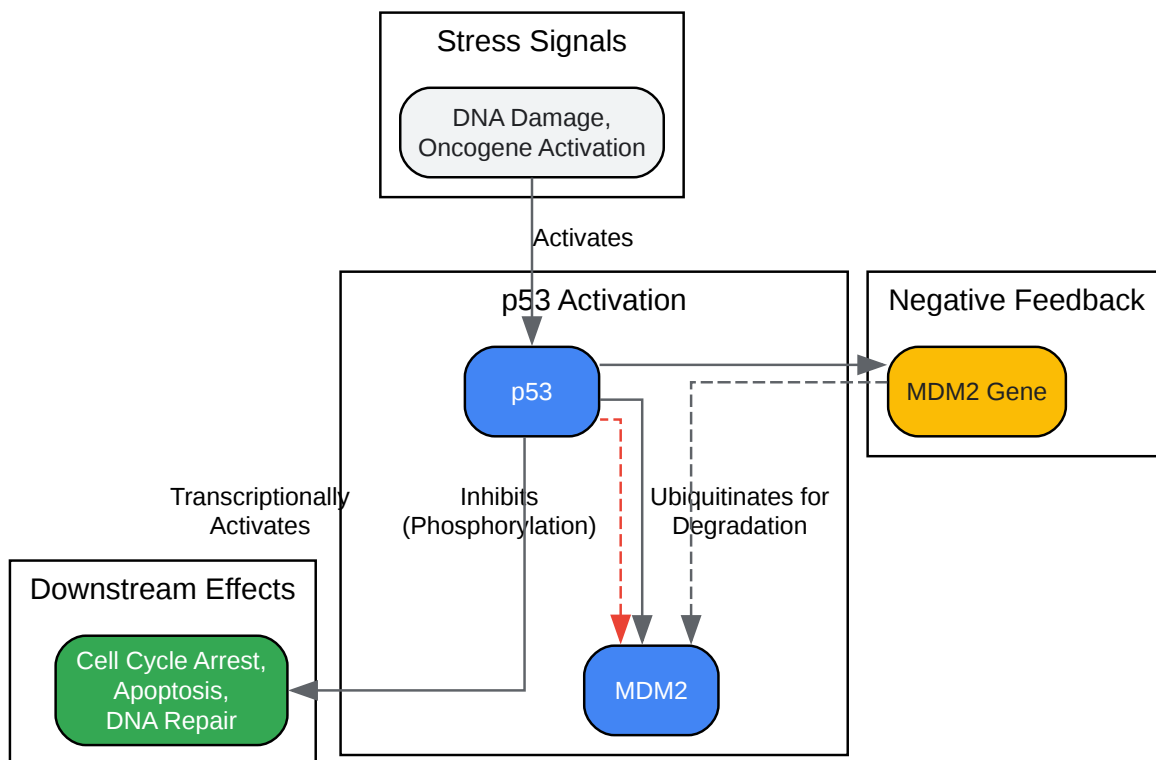
Experimental Workflow: Co-Immunoprecipitation

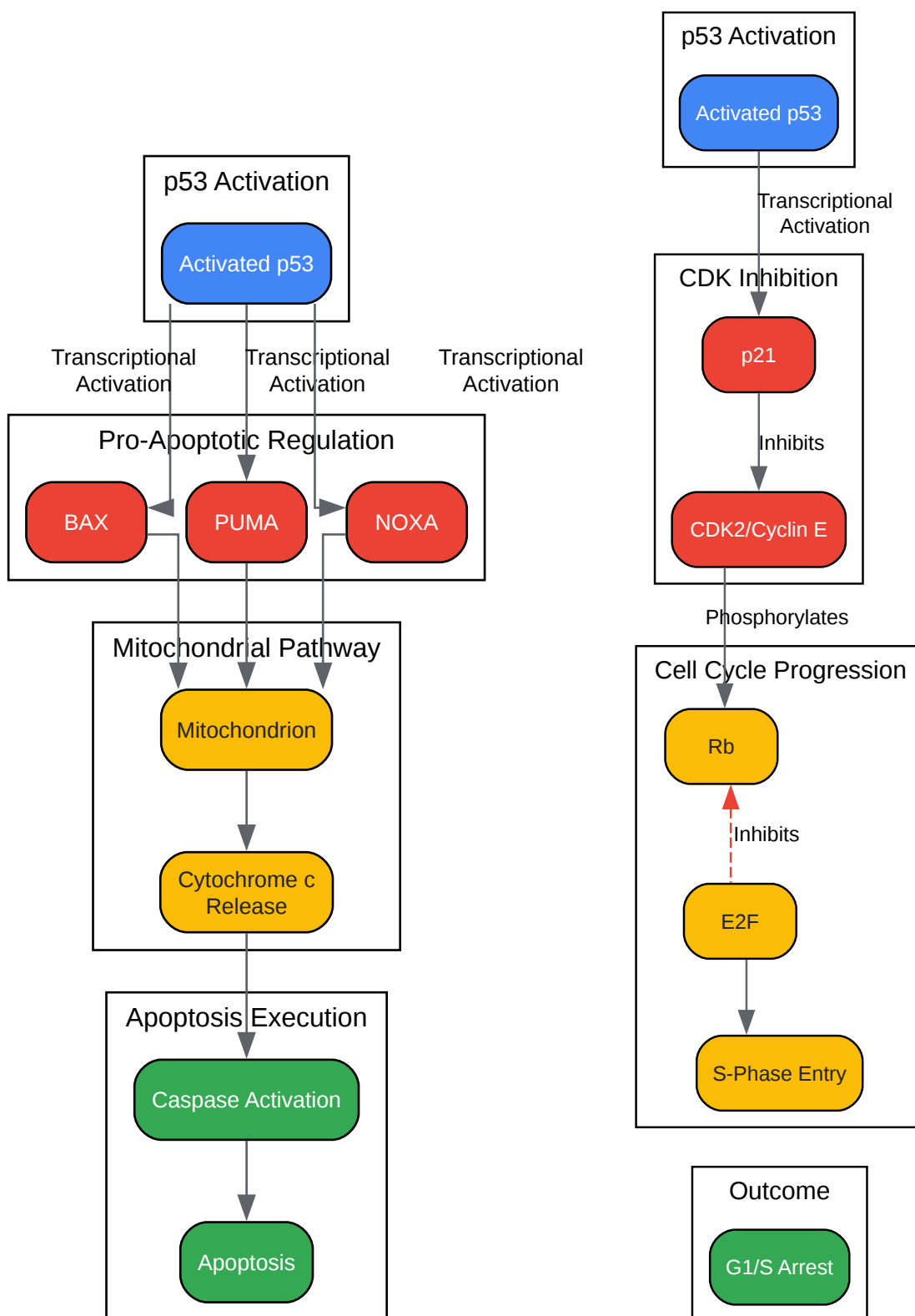












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- To cite this document: BenchChem. [Application Notes and Protocols for Analyzing p53 Protein-Protein Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176909#methods-for-analyzing-p53-protein-protein-interactions]

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